

# Vat Red 10: A Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Vat Red 10**, identified by CAS Number 2379-79-5, is a synthetic organic dye belonging to the anthraquinone class.[1] It presents as a dark red, odorless powder.[1] While primarily used in the textile industry for its vibrant and durable coloration of fabrics like cotton, silk, and wool, its handling in a laboratory or research setting necessitates a thorough understanding of its safety profile and appropriate handling procedures.[1] This guide provides a comprehensive overview of the known safety data, handling precautions, and emergency procedures for **Vat Red 10**, compiled to assist researchers and professionals in maintaining a safe working environment.

#### Physicochemical and Hazard Identification

Understanding the fundamental properties and potential hazards of **Vat Red 10** is the first step in safe handling.

Table 1: Physical and Chemical Properties of Vat Red 10



Property	Value	Source
Chemical Formula	C28H14N2O4 or C29H14N2O5	
Molecular Weight	470.43 g/mol	_
Appearance	Dark red powder	_
Odor	Odorless	_
Solubility	Insoluble in water; Soluble in organic solvents like acetone and ethanol.	
Boiling Point	Not applicable	_
Melting Point	Not available	_
Flash Point	Not applicable	_
Autoignition Temperature	Not applicable	

Table 2: Hazard Identification

Hazard	Description	So
GHS Classification	Not classified as hazardous	
Signal Word	No signal word	_
Hazard Statement(s)	None	_
Potential Health Effects	May cause eye, skin, and respiratory tract irritation. Harmful if swallowed, may cause gastrointestinal irritation with nausea, vomiting, and diarrhea.	
Chronic Effects	No information available.	-



## **Exposure Controls and Personal Protection**

Adherence to proper exposure controls and the use of personal protective equipment (PPE) are critical to minimizing risks associated with handling **Vat Red 10**.

Table 3: Exposure Controls and Personal Protective Equipment (PPE)

Control Parameter	Recommendation	Source
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood. Minimize dust generation and accumulation. Ensure eyewash stations and safety showers are readily accessible.	
Eye/Face Protection	Chemical safety goggles are recommended.	<del>-</del>
Skin Protection	Wear appropriate protective gloves (e.g., rubber gloves) to prevent skin exposure. Wear protective clothing to minimize skin contact.	<del>-</del>
Respiratory Protection	An approved respirator should be worn if dust is generated and ventilation is inadequate.	_
General Hygiene	Wash hands thoroughly after handling. Remove and wash contaminated clothing before reuse. Avoid contact with eyes, skin, and clothing. Do not eat, drink, or smoke in work areas.	_

## Handling, Storage, and Stability



Proper storage and handling procedures are essential for maintaining the integrity of **Vat Red**10 and ensuring a safe laboratory environment.

Table 4: Handling and Storage Guidelines

Aspect	Guideline
Handling	Avoid generating dust. Use with adequate ventilation.
Storage	Store in a cool, dry, well- ventilated place away from direct sunlight. Keep containers tightly closed. Store in light-resistant containers.
Chemical Stability	Stable under normal temperatures and pressures.
Conditions to Avoid	Excess heat, strong oxidants, and incompatible materials.
Incompatible Materials	Strong oxidizing agents, strong reducing agents.
Hazardous Decomposition Products	Irritating and toxic fumes and gases may be generated during a fire.
Hazardous Polymerization	Will not occur.

# **First Aid and Emergency Procedures**

In the event of exposure or a spill, immediate and appropriate action is crucial.

Table 5: First Aid Measures



Exposure Route	First Aid Protocol	Source
	Immediately flush eyes with	
	plenty of water for at least 15	
Eye Contact	minutes, occasionally lifting the	
	upper and lower eyelids. Seek	
	immediate medical attention.	_
	Flush skin with plenty of soap	
Skin Contact	and water. Get medical aid if	
	irritation develops or persists.	
	If the victim is conscious and	
	alert, give 2-4 cupfuls of milk or	
Ingestion	water. Never give anything by	
ingestion	mouth to an unconscious	
	person. Seek immediate	
	medical attention.	_
Inhalation	Remove from exposure to	
	fresh air immediately. If not	
	breathing, give artificial	
	respiration. If breathing is	
	difficult, give oxygen. Seek	
	immediate medical attention.	

## **Spill Response Workflow**

The following diagram outlines the logical workflow for responding to a Vat Red 10 spill.





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Caption: Workflow for handling a Vat Red 10 spill.

## **Toxicological and Ecological Information**

The toxicological and ecological data for **Vat Red 10** is largely incomplete.

Table 6: Toxicological Data

Test	Result	Sourc
LD50/LC50	Not available	
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA.	
Mutagenicity	Mutagenicity data has been reported, but specifics are not provided.	-
Teratogenicity	No information available.	-
Epidemiology	No information available.	_
Neurotoxicity	No information available.	-

Table 7: Ecological Data



Test	Result	Source
Toxicity to fish	No data available	_
Toxicity to daphnia and other aquatic invertebrates	No data available	
Toxicity to algae	No data available	_
Persistence and degradability	No data available	_
Bioaccumulative potential	No data available	-
Mobility in soil	No data available	_

### **Disposal Considerations**

Waste disposal should be conducted in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.

#### Conclusion

While **Vat Red 10** is not classified as a hazardous substance under GHS, it is imperative that researchers and laboratory personnel handle it with care, adhering to the safety precautions outlined in this guide. The potential for irritation and the lack of comprehensive toxicological data warrant a cautious approach. By implementing proper engineering controls, consistently using appropriate personal protective equipment, and following established safe handling and emergency procedures, the risks associated with **Vat Red 10** can be effectively managed. Further research into the toxicological and ecological profile of this compound is needed to provide a more complete safety assessment.

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#### References



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